

Personal protective equipment for handling UC-514321

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UC-514321

Cat. No.: B2884505

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Essential Safety and Handling Guide for UC-514321

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **UC-514321** in a laboratory setting. The following information is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound.

Chemical and Physical Properties

Property	Value
Synonyms	UC514321
Formula	C26H35NO5
Molecular Weight	441.568
CAS No.	299420-83-0
Identified Uses	Laboratory chemicals, manufacture of substances ^[1]

Hazard Identification

According to the Safety Data Sheet (SDS), **UC-514321** is not classified as a hazardous substance or mixture.^[1] However, standard laboratory safety precautions should always be

observed to minimize any potential risks.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **UC-514321** to ensure personal safety and prevent contamination.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields. [1]
Hand Protection	Protective Gloves	Chemically resistant gloves.
Skin and Body Protection	Impervious Clothing	A standard laboratory coat is recommended.
Respiratory Protection	Suitable Respirator	To be used in case of dust or aerosol formation. [1]

Operational Plan: Handling and Storage

Precautions for Safe Handling:

- Avoid contact with eyes and skin.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Ensure adequate ventilation in the work area.[\[1\]](#)
- Use in areas equipped with appropriate exhaust ventilation.[\[1\]](#)

Conditions for Safe Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)

- Recommended storage temperature for shipping of less than two weeks is room temperature.^[1]

Emergency Procedures

First Aid Measures:

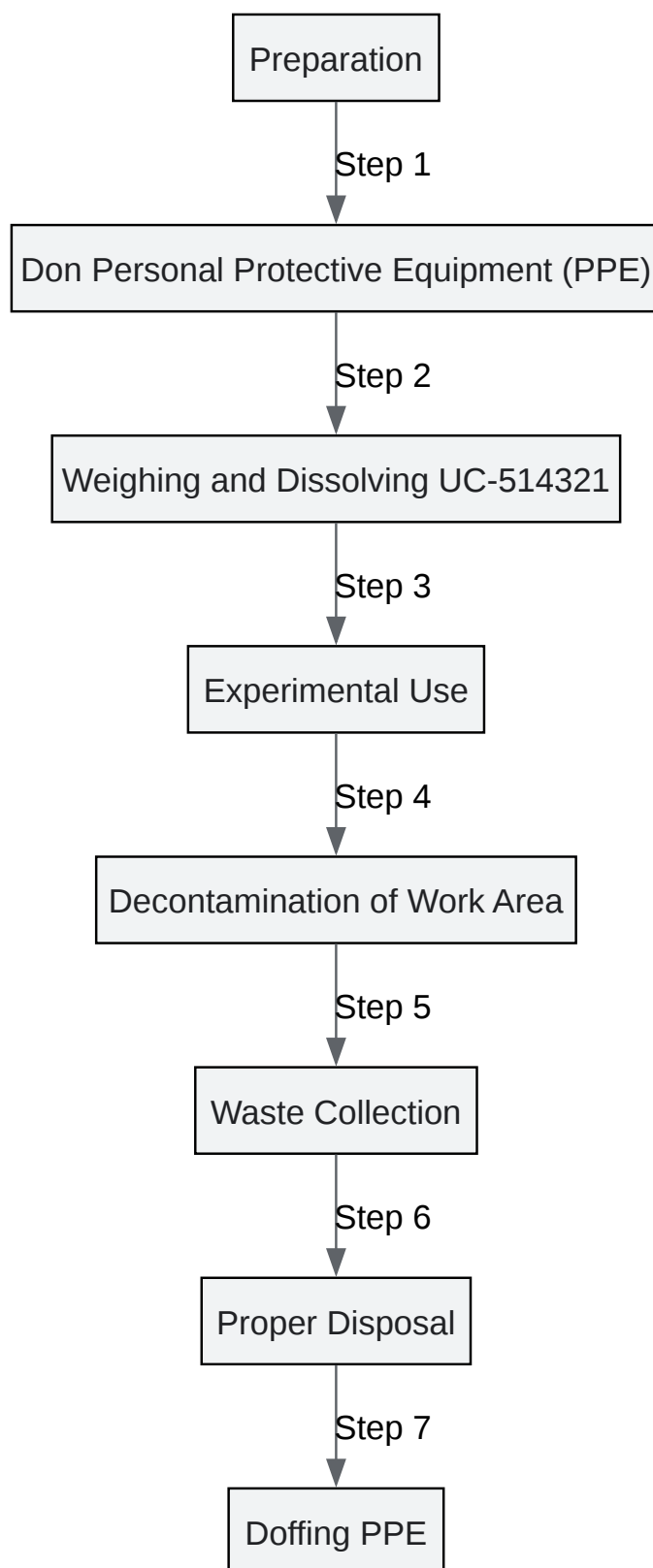
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids with fingers. ^[1] Remove contact lenses if present. ^[1] Seek prompt medical attention. ^[1]
Skin Contact	Rinse skin thoroughly with plenty of water. ^[1] Remove contaminated clothing and shoes. ^[1] Seek medical attention. ^[1]
Inhalation	Move the individual to fresh air. ^[1] If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. ^[1]

Spill Response: In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.^[1] Use full personal protective equipment.^[1] Prevent further leakage if it is safe to do so.^[1] Absorb the spill with a non-combustible, absorbent material such as diatomite or universal binders.^[1] Decontaminate surfaces by scrubbing with alcohol.^[1]

Disposal Plan

Dispose of **UC-514321** and any contaminated materials in accordance with all applicable country, federal, state, and local regulations.^[1] Do not allow the product to enter drains or water courses.^[1]

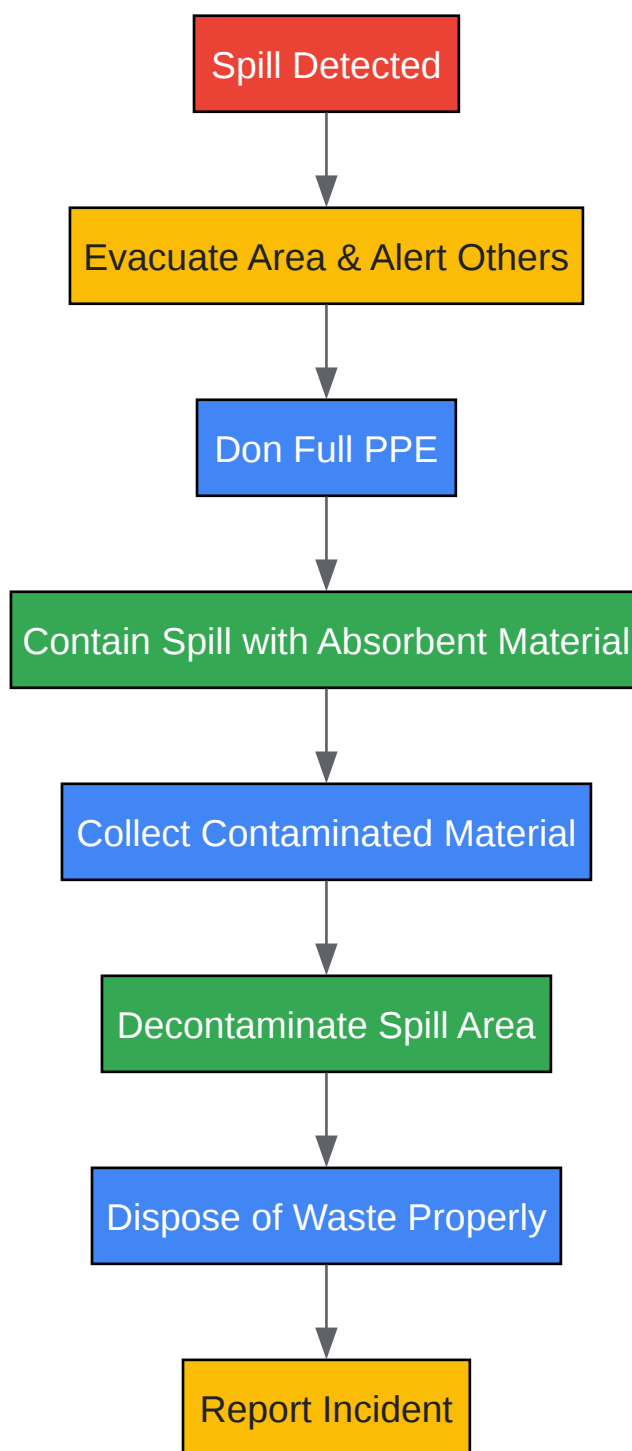
Experimental Workflow for Handling UC-514321



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Caption: Standard operational workflow for handling **UC-514321**.

Emergency Spill Response Procedure



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Caption: Step-by-step emergency response for a **UC-514321** spill.

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References

- 1. probechem.com [probechem.com]
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